

A Comparative Guide to the Mitochondrial-Derived Peptides SHLP-5 and Humanin

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Compound of Interest

Compound Name: SHLP-5

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Introduction

Mitochondrial-derived peptides (MDPs) are a novel class of bioactive molecules encoded by the mitochondrial genome that play crucial roles in cellular homeostasis, stress response, and metabolism. Among these, humanin has been extensively studied for its potent cytoprotective and neuroprotective effects. More recently, a family of small humanin-like peptides (SHLPs), including **SHLP-5**, has been identified, with early research suggesting both distinct and overlapping functions with humanin. This guide provides a comprehensive comparison of the current understanding of **SHLP-5** and humanin, highlighting their known functions, mechanisms of action, and signaling pathways, supported by available experimental data. A significant disparity in the volume of research exists, with humanin being well-characterized while data on **SHLP-5** remains limited and, in some cases, conflicting.

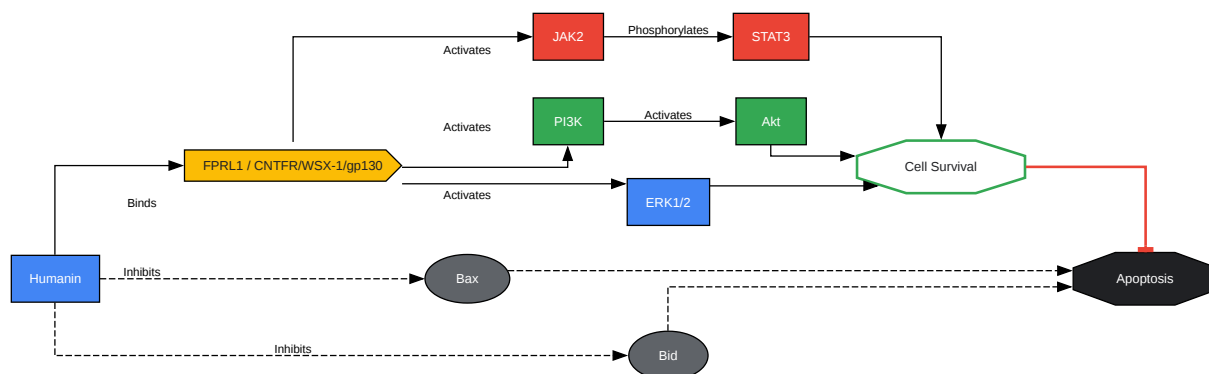
Comparative Overview of SHLP-5 and Humanin

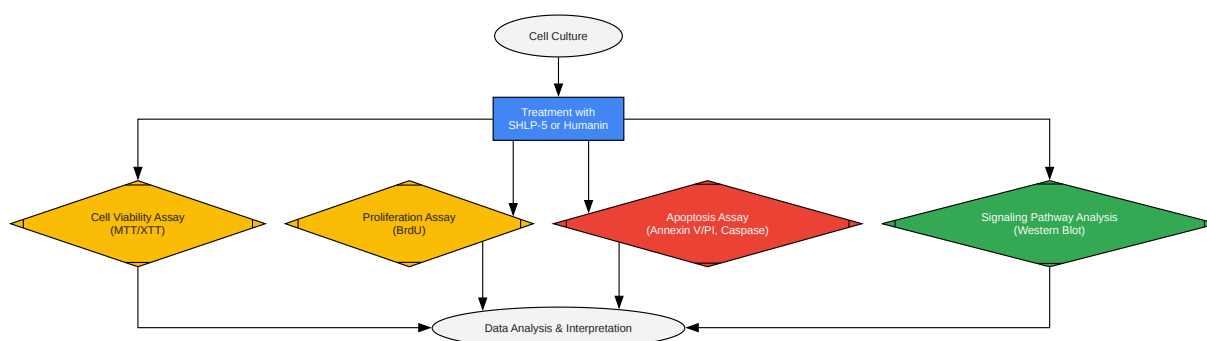
Feature	SHLP-5	Humanin
Primary Function	Largely uncharacterized; potential roles in diabetes, Alzheimer's disease, cardiovascular disease, and prostate cancer are suggested by commercial suppliers[1]. However, some research indicates it is poorly conserved and may lack a significant biological role[2].	Cytoprotection, neuroprotection, anti-apoptotic, regulation of metabolism[3][4][5].
Mechanism of Action	Unknown.	Binds to cell surface receptors (FPRL1, CNTFR/WSX-1/gp130) and intracellular proteins (Bax, Bid, IGFBP3) to modulate signaling pathways and inhibit apoptosis[3][4][5].
Signaling Pathways	Not yet elucidated.	Activates pro-survival signaling cascades including JAK/STAT, ERK1/2, and PI3K/Akt[3][4][5].
Effects on Apoptosis	Not definitively characterized. One study on the SHLP family did not provide specific data for SHLP-5's effect on apoptosis[5].	Potent inhibitor of apoptosis induced by various stressors[3][4].
Effects on Cell Proliferation	Not definitively characterized.	Effects on proliferation are context-dependent and less pronounced than its anti-apoptotic effects.
Role in Metabolism	Potential role in metabolic diseases suggested, but no direct evidence is available[1].	Enhances insulin sensitivity and glucose uptake[3][5].

Signaling Pathways

Humanin Signaling Pathway

Humanin exerts its cytoprotective effects through a complex network of intracellular and extracellular signaling pathways. Upon binding to its cell surface receptors, it activates downstream kinases that promote cell survival and inhibit apoptosis.





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